

Application Notes and Protocols: Preparation of Ferroin Indicator Solution

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Compound of Interest

Compound Name: *o*-Phenanthroline
CAS No.: 3829-86-5; 66-71-7
Cat. No.: B15578032

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Introduction

Ferroin is a chemical compound with the formula $[\text{Fe}(\text{o-phen})_3]\text{SO}_4$, where o-phen is an abbreviation for 1,10-phenanthroline.[1] This complex is utilized as an indicator in analytical chemistry, particularly in redox titrations.[2][3] The active component is the $[\text{Fe}(\text{o-phen})_3]^{2+}$ ion, a chromophore that undergoes oxidation to the ferric state, $[\text{Fe}(\text{o-phen})_3]^{3+}$. [1] This transition results in a distinct and rapid color change, making it a valuable tool for endpoint determination in titrimetric analysis.[1][2] The ferroin solution is stable up to 60 °C and its color change is reversible.[1]

The characteristic deep red color of the ferroin indicator solution arises from the formation of the tris(1,10-phenanthroline)iron(II) complex. In its reduced state, containing the Fe(II) ion, the complex is red.[2] Upon oxidation to the Fe(III) state, the color changes to a pale blue.[2] This redox potential for this change is +1.06 volts in 1 M H_2SO_4 . [1]

Quantitative Data Summary

The following table summarizes the various reported concentrations and quantities for the preparation of ferroin indicator solution.

Component	Protocol 1[4]	Protocol 2[5]	Protocol 3[2]	Protocol 4[6]	Molarity
1,10-Phenanthroline Monohydrate	1.485 g	-	-	-	0.025 M
1,10-Phenanthroline Hydrochloride	-	1.5 g	-	1.76 g	0.025 M
1,10-Phenanthroline	-	-	1.49 g	-	0.025 M
Ferrous Sulfate Heptahydrate (FeSO ₄ ·7H ₂ O)	0.695 g	-	-	-	0.025 M
Ferrous Sulfate (FeSO ₄)	-	0.7 g	0.70 g	0.7 g	0.025 M
Distilled Water	100 mL	100 mL	100 mL	100 mL	-
Final Concentration	0.025 M	Approx. 0.025 M	Approx. 0.025 M	Approx. 0.025 M	0.025 M

Experimental Protocol

This protocol details the step-by-step methodology for the preparation of a 0.025 M ferroin indicator solution.

3.1. Reagents and Materials

- 1,10-Phenanthroline monohydrate ($C_{12}H_8N_2 \cdot H_2O$)
- Ferrous sulfate heptahydrate ($FeSO_4 \cdot 7H_2O$)
- Distilled or deionized water
- 100 mL volumetric flask
- Beaker
- Glass stirring rod
- Weighing balance

3.2. Preparation Procedure

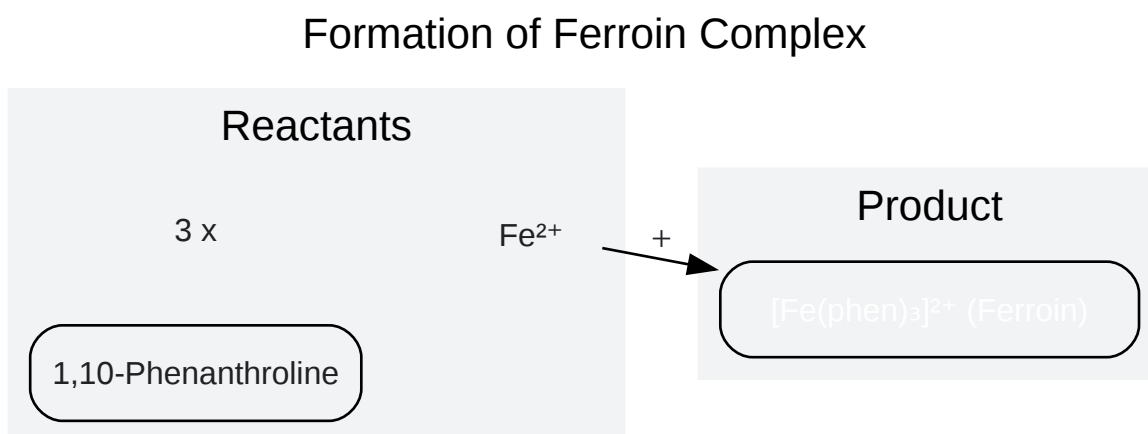
- Weighing the Reagents: Accurately weigh 1.485 g of 1,10-phenanthroline monohydrate and 0.695 g of ferrous sulfate heptahydrate ($FeSO_4 \cdot 7H_2O$).^[4]
- Dissolution: Transfer the weighed reagents into a beaker containing approximately 70 mL of distilled water.^{[5][6]}
- Mixing: Stir the mixture with a glass stirring rod until both solids are completely dissolved. The solution will develop a deep red color.
- Final Volume Adjustment: Carefully transfer the solution into a 100 mL volumetric flask. Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure a complete transfer of the dissolved reagents.
- Dilution to the Mark: Add distilled water to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark.

- Homogenization: Stopper the flask and invert it several times to ensure the solution is thoroughly mixed and homogeneous.
- Storage: Store the prepared ferroin indicator solution in a tightly closed container in a cool, dry, and well-ventilated area.[7] The solution is stable, but should be protected from light for long-term storage.

Diagrams

4.1. Chemical Reaction

The formation of the ferroin complex involves the reaction of three molecules of the bidentate ligand 1,10-phenanthroline with one ferrous ion.



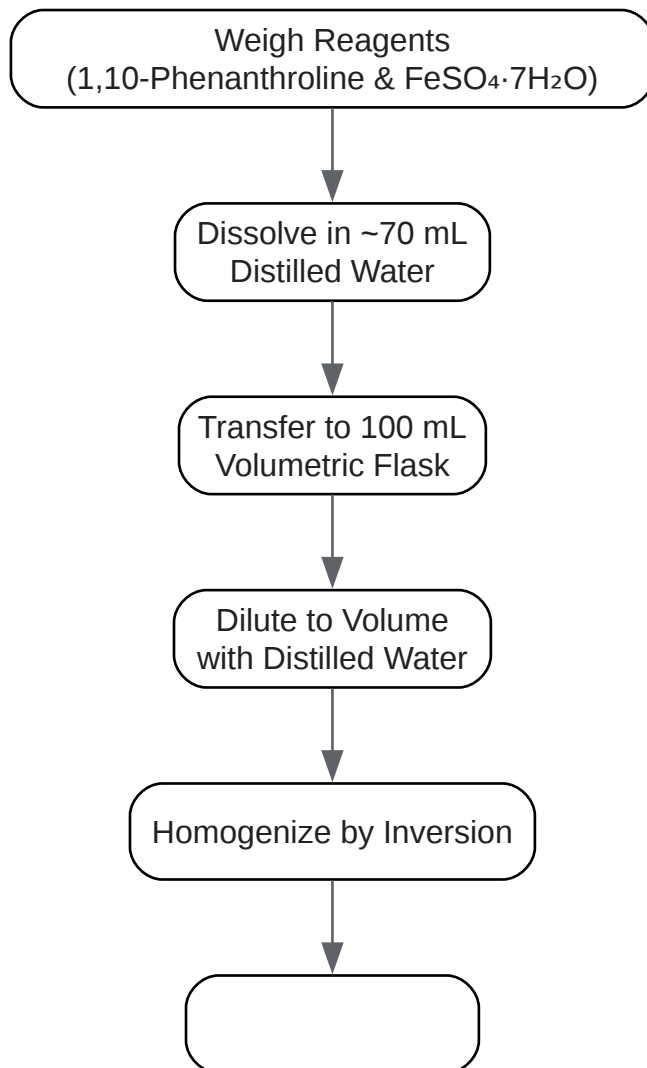
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Caption: Chemical reaction for the formation of the ferroin complex.

4.2. Experimental Workflow

The following diagram illustrates the workflow for the preparation of the ferroin indicator solution.

Ferroin Indicator Preparation Workflow



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Caption: Step-by-step workflow for preparing ferroin indicator solution.

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References

- [1. Ferroin - Wikipedia \[en.wikipedia.org\]](#)
- [2. Chrominfo: Preparation of ferroin indicator solution \[chrominfo.blogspot.com\]](#)
- [3. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [4. Application of O-Phenanthroline_Chemicalbook \[chemicalbook.com\]](#)
- [5. Preparation of Indicator Solutions | Pharmaguideline \[pharmaguideline.com\]](#)
- [6. Ferroin Solution \[drugfuture.com\]](#)
- [7. utsi.edu \[utsi.edu\]](#)
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